

Technical Support Center: Anhydrous Hexafluoroacetone

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Compound of Interest

Compound Name: **Hexafluoroacetone**

Cat. No.: **B1148349**

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This technical support guide provides essential information for researchers, scientists, and drug development professionals on the stability and storage of anhydrous **hexafluoroacetone**. Please review this information carefully to ensure safe handling and maintain the integrity of the compound throughout your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the shelf life of anhydrous **hexafluoroacetone**?

While anhydrous **hexafluoroacetone** is stable under recommended storage conditions, its high reactivity makes its effective shelf life dependent on proper handling and storage.[\[1\]](#)[\[2\]](#) When stored in a cool, dry, and well-ventilated area, in a tightly sealed container and protected from moisture and sunlight, it can be expected to maintain its purity.[\[1\]](#) Regular verification of purity is recommended for long-term storage.

Q2: What are the signs of **hexafluoroacetone** decomposition?

Decomposition can be indicated by a change in the physical properties of the gas or the presence of an acrid odor, which suggests the formation of acidic impurities.[\[3\]](#) Visible corrosion of the container or pressure build-up not attributable to temperature changes can also be signs of decomposition.

Q3: Can I store anhydrous **hexafluoroacetone** in a standard laboratory refrigerator or freezer?

Storage in a cool environment is recommended.^[1] However, it is crucial to use equipment specifically designed for the storage of hazardous and reactive gases. Standard refrigerators and freezers may have ignition sources that could be hazardous. Ensure the storage area is well-ventilated and complies with all safety regulations for storing toxic and reactive gases.^[3]

Q4: What materials are incompatible with anhydrous **hexafluoroacetone**?

Anhydrous **hexafluoroacetone** is incompatible with water, acids, and strong oxidizing agents.^{[1][4]} It reacts vigorously with water and moisture to form a highly acidic hydrate.^{[3][5][6][7]} In the presence of moisture, it can also attack glass and most metals.^[5]

Q5: How does exposure to air affect the stability of anhydrous **hexafluoroacetone**?

Exposure to air, which contains moisture, will lead to the formation of **hexafluoroacetone** hydrate.^{[3][6][8]} This hydrate is a different chemical entity and will affect the outcome of reactions where the anhydrous form is required. It is crucial to handle anhydrous **hexafluoroacetone** under an inert, dry atmosphere.

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Action(s)
Inconsistent experimental results	Contamination of hexafluoroacetone with water (formation of hydrate).	<ul style="list-style-type: none">- Handle the compound under a dry, inert atmosphere (e.g., in a glovebox).- Use dry solvents and glassware.- Verify the purity of the hexafluoroacetone before use.
Pressure increase in the cylinder at constant temperature	Decomposition of the gas.	<ul style="list-style-type: none">- Immediately move the cylinder to a well-ventilated and isolated area.- Do not attempt to vent the cylinder.- Contact your institution's environmental health and safety office and the supplier for guidance on disposal.
Visible corrosion on the cylinder or valve	Reaction with moisture leading to the formation of corrosive byproducts.	<ul style="list-style-type: none">- Do not use the cylinder.- Isolate the cylinder in a safe, well-ventilated area.- Contact the supplier and your safety officer for instructions on how to proceed.
Acrid or sharp odor upon use	Presence of acidic decomposition products. ^[3]	<ul style="list-style-type: none">- Evacuate the area immediately.- Ensure proper ventilation.- Use appropriate personal protective equipment (PPE), including respiratory protection, before re-entering the area.- Investigate the source of the leak or contamination.

Quantitative Data Summary

Property	Value
Boiling Point	-26 °C[3]
Melting Point	-129 °C[3]
Vapor Pressure	4525 mmHg at 21.1 °C[3]
Vapor Density	1.65 (vs air)[3]
Decomposition Temperature	550 °C[3][5]

Experimental Protocols

Protocol 1: Handling and Dispensing Anhydrous **Hexafluoroacetone**

Objective: To safely transfer anhydrous **hexafluoroacetone** from a lecture bottle or cylinder to a reaction vessel while maintaining its anhydrous state.

Materials:

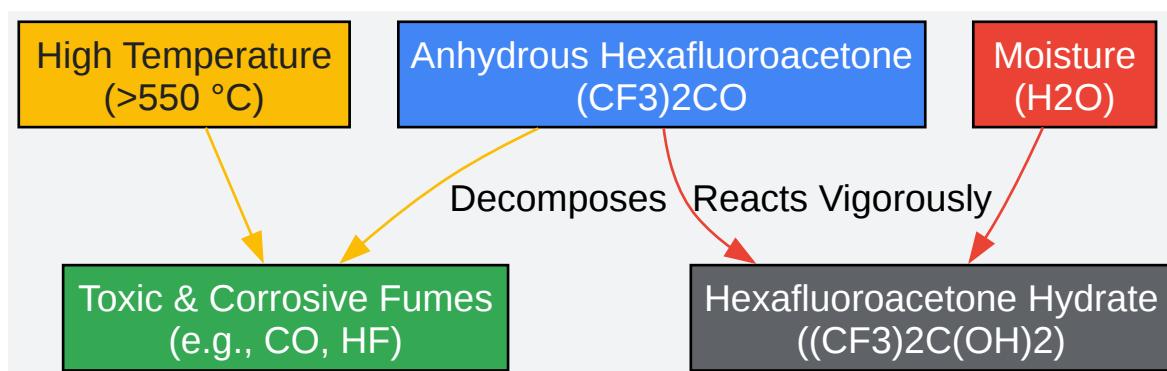
- Cylinder of anhydrous **hexafluoroacetone** with a compatible regulator.
- Dry reaction vessel.
- Inert gas source (e.g., Nitrogen or Argon).
- Schlenk line or glovebox.
- Cold bath (e.g., dry ice/acetone).

Procedure:

- Ensure all glassware is thoroughly dried in an oven and cooled under an inert atmosphere.
- Set up the reaction vessel on a Schlenk line or inside a glovebox.
- Connect the **hexafluoroacetone** cylinder to the reaction vessel using appropriate tubing that is resistant to the chemical.

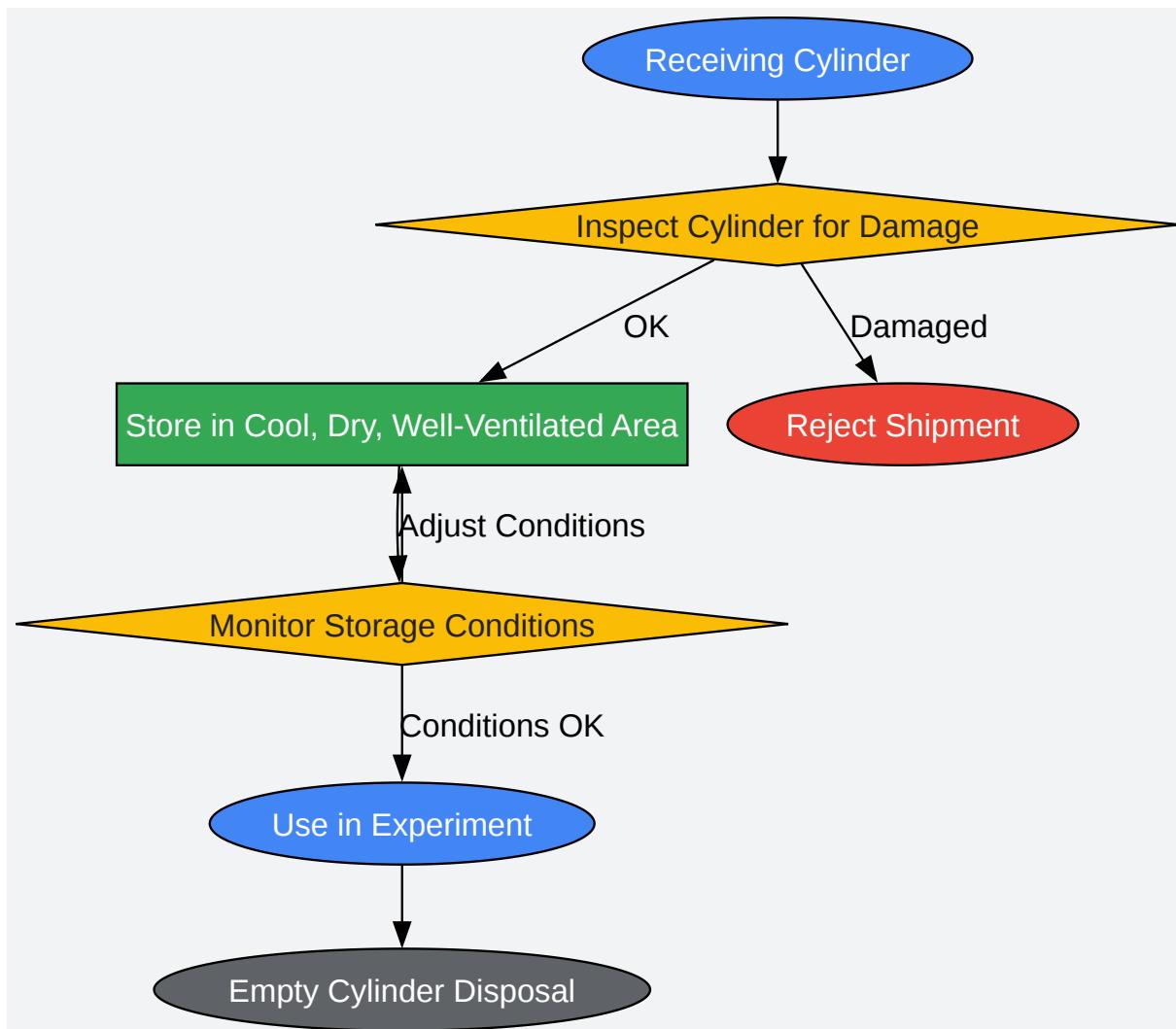
- Cool the reaction vessel in a cold bath to condense the gaseous **hexafluoroacetone**.
- Slowly open the cylinder valve and the regulator to dispense the desired amount of **hexafluoroacetone**. Monitor the process carefully.
- Once the desired amount is transferred, close the cylinder valve.
- Purge the transfer lines with inert gas before disconnecting.
- Store the cylinder in a designated safe storage area.

Visualizations



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Caption: Decomposition pathways of anhydrous **hexafluoroacetone**.

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